

In Vitro Efficacy of Orysastrobin and Azoxystrobin: A Comparative Guide

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Compound of Interest

Compound Name: Orysastrobin

Cat. No.: B033976

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This guide provides a detailed comparison of the in vitro efficacy of two prominent strobilurin fungicides, **Orysastrobin** and Azoxystrobin. Both fungicides are recognized for their broad-spectrum activity against a range of fungal pathogens. This document is intended for researchers, scientists, and professionals in drug development seeking to understand the comparative performance and mechanisms of these compounds based on available experimental data.

Comparative Efficacy Data

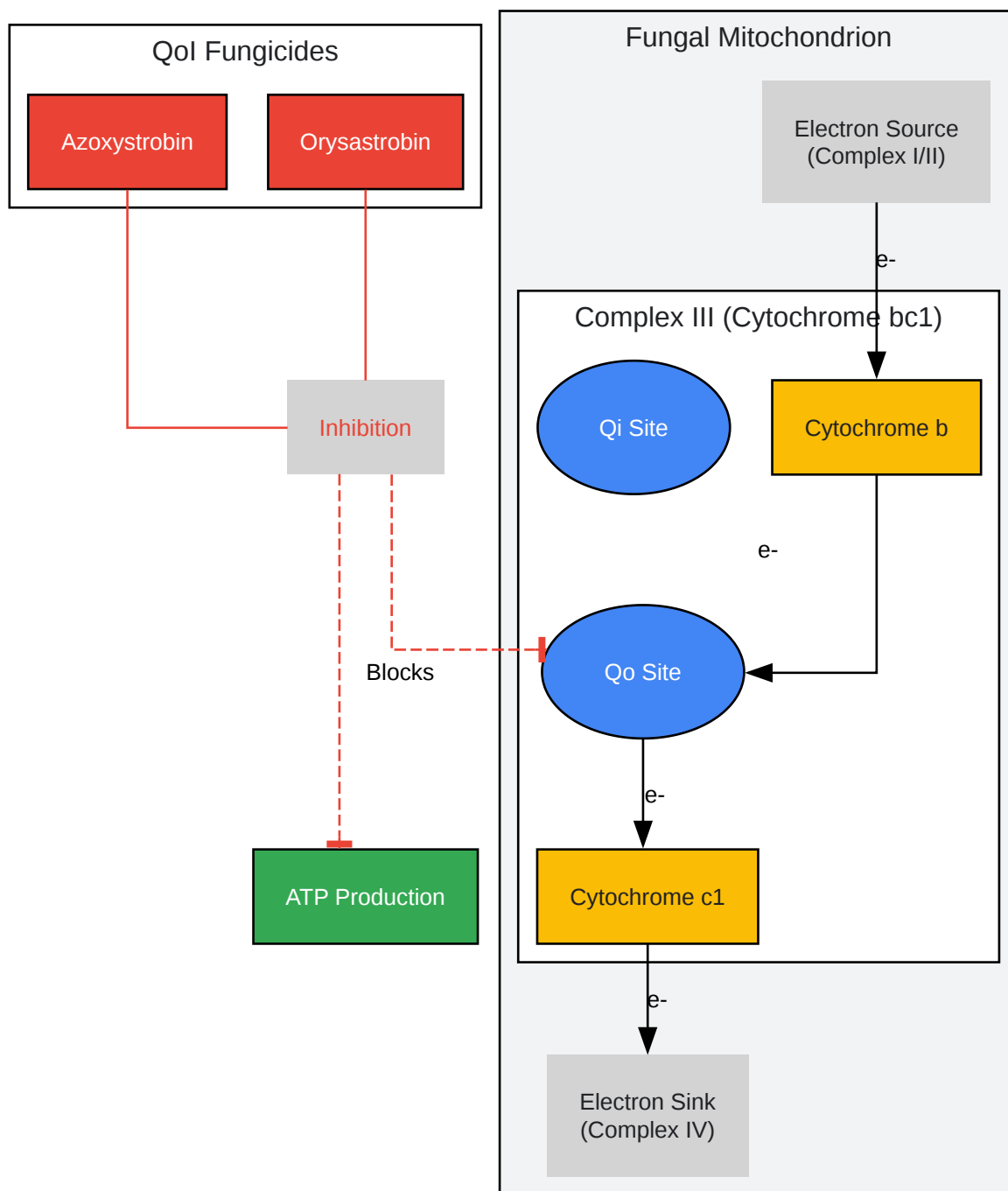
While direct comparative in vitro studies providing EC50 values for both **Orysastrobin** and Azoxystrobin against the same fungal isolates are limited in publicly available literature, this section compiles reported efficacy data for each fungicide against key plant pathogens. The data for Azoxystrobin is presented quantitatively, while the efficacy of **Orysastrobin** is described based on available reports.

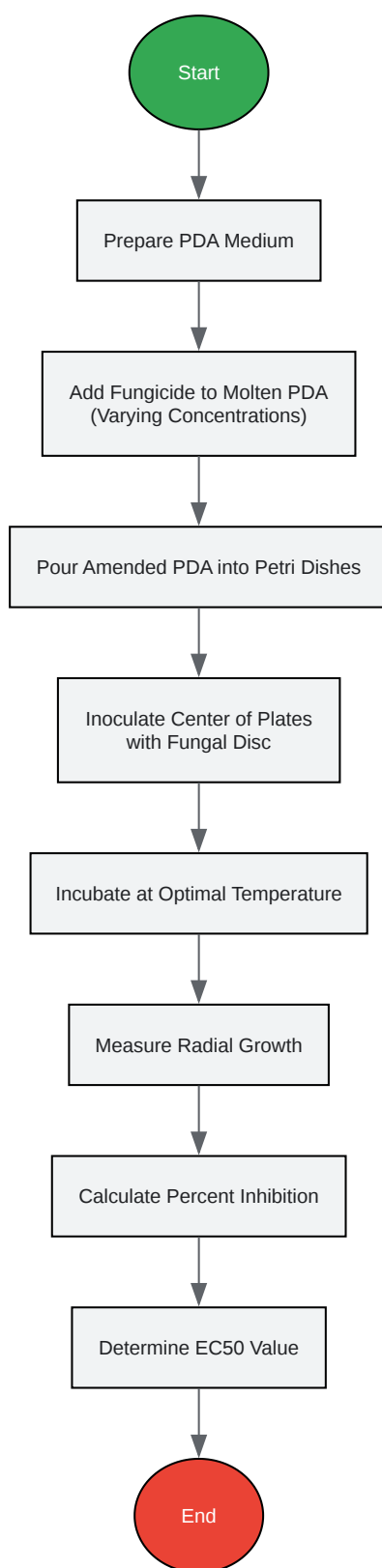
Fungicide	Target Pathogen	Efficacy Metric	Value (µg/mL)	Source(s)
Orysastrobin	Magnaporthe oryzae (Rice Blast)	Qualitative	Highly Effective	[1]
Rhizoctonia solani (Sheath Blight)	Qualitative	Highly Effective	[1]	
Azoxystrobin	Magnaporthe oryzae (Rice Blast)	EC50	0.33	[2]
Rhizoctonia solani (Sheath Blight)	EC50	<0.3 - 355	[3][4]	
Rhizoctonia solani (Sheath Blight)	MIC	1 - 4 (for 100% inhibition)	[5]	

Note: The EC50 values for Azoxystrobin against Rhizoctonia solani show a wide range, indicating variability in sensitivity among different isolates.[3][4]

Mechanism of Action: Inhibition of Mitochondrial Respiration

Both **Orysastrobin** and Azoxystrobin belong to the Quinone outside Inhibitor (QoI) class of fungicides.[1] Their primary mode of action is the inhibition of mitochondrial respiration in fungi. They achieve this by binding to the Qo site of the cytochrome bc1 complex (Complex III) in the mitochondrial respiratory chain. This binding blocks electron transfer between cytochrome b and cytochrome c1, which halts the production of ATP, the essential energy currency of the cell. The disruption of the energy supply ultimately leads to the inhibition of fungal growth and development.





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